

2-Amino-5-iodopyrazine molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-5-iodopyrazine

Cat. No.: B1286676

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Core Chemical Properties of 2-Amino-5-iodopyrazine

This guide provides an overview of the fundamental physicochemical properties of **2-Amino-5-iodopyrazine**, a compound of interest in contemporary chemical research and drug discovery. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data Summary

The essential chemical identifiers for **2-Amino-5-iodopyrazine** are detailed in the table below. This information is critical for accurate documentation, reaction stoichiometry, and analytical characterization.

Parameter	Value
Molecular Formula	C ₄ H ₄ IN ₃ [1][2]
Molecular Weight	221.00 g/mol [1][2]

Experimental Protocols

The determination of the molecular formula and weight of a novel or known compound like **2-Amino-5-iodopyrazine** typically involves a combination of analytical techniques. High-

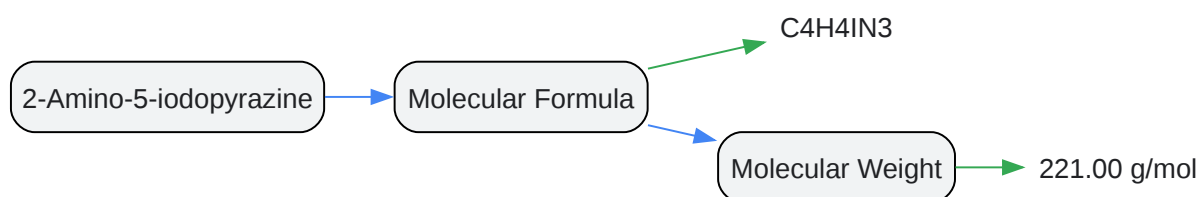
resolution mass spectrometry (HRMS) is a primary method for determining the accurate mass of the molecule, from which the elemental composition and thus the molecular formula can be deduced. The molecular weight is a direct calculation from this formula using the atomic weights of the constituent atoms.

Methodology for Molecular Weight and Formula Determination:

- **Sample Preparation:** A dilute solution of **2-Amino-5-iodopyrazine** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Mass Spectrometry Analysis:** The solution is introduced into a high-resolution mass spectrometer, often using an electrospray ionization (ESI) source. The instrument is calibrated using a known standard to ensure high mass accuracy.
- **Data Acquisition:** The mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$ is measured.
- **Formula Determination:** The high-resolution data provides a highly accurate mass measurement (typically to four or five decimal places). This allows for the use of formula calculator software to determine the most probable elemental composition (C, H, I, N) that fits the measured mass.
- **Molecular Weight Calculation:** Once the molecular formula ($C_4H_4IN_3$) is confirmed, the monoisotopic molecular weight is calculated by summing the masses of the most abundant isotopes of each element.

Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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Fig. 1: Relationship between chemical identity and properties.

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References

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